

Essential Safety and Operational Guidance for Handling Disodium Mesoxalate

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Compound of Interest

Compound Name: *Disodium mesoxalate*

Cat. No.: *B1617692*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential safety and logistical information for the handling of **Disodium mesoxalate**, including detailed operational procedures and disposal plans.

Chemical Identifier:

- Name: **Disodium mesoxalate**
- Synonyms: Sodium mesoxalate, Ketomalonic acid disodium salt, Dihydroxymalonic acid disodium salt
- CAS Number: 31635-99-1[1]

Hazard Identification and First Aid

Disodium mesoxalate may cause irritation upon contact.[2] In case of exposure, follow these first aid measures immediately:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If the individual is not breathing, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[2]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Consult a physician.[2]

- Eye Contact: Rinse eyes with pure water for at least 15 minutes and consult a doctor.[2]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment when handling **Disodium mesoxalate**.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling in a Ventilated Area	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).[2]	Chemical-resistant, impervious gloves (e.g., Nitrile rubber, minimum layer thickness: 0.11 mm). Inspect gloves prior to use.[3][4]	Laboratory coat, buttoned, and made of a non-synthetic material like cotton. Long pants and closed-toe, closed-heel shoes are mandatory.[3]	Not typically required if handled in a well-ventilated area or under a chemical fume hood.[2]
Handling Large Quantities or Risk of Dusting	Face shield worn over safety goggles.[3]	Chemical-resistant, impervious gloves.[2]	Fire/flame resistant and impervious clothing.[2]	A full-face respirator may be necessary if exposure limits are exceeded or irritation is experienced.[2]
Spill Cleanup	Tightly fitting safety goggles with side-shields and a face shield.[3]	Inner and outer chemical-resistant gloves.[5]	Chemical-resistant coveralls or suit.[5]	Air-purifying respirator with appropriate cartridges or a self-contained breathing apparatus (SCBA), depending on the spill size and ventilation.[5]

Operational Plan: Step-by-Step Handling Procedure

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry, well-ventilated place.[\[4\]](#)
- Avoid storage with incompatible materials.

2. Preparation and Weighing:

- Conduct all handling in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation of dust and aerosols.[\[2\]](#)[\[4\]](#)
- Don appropriate PPE as outlined in the table above.
- Use non-sparking tools to prevent ignition sources.[\[2\]](#)

3. Experimental Use:

- Avoid contact with skin and eyes.[\[2\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[6\]](#)

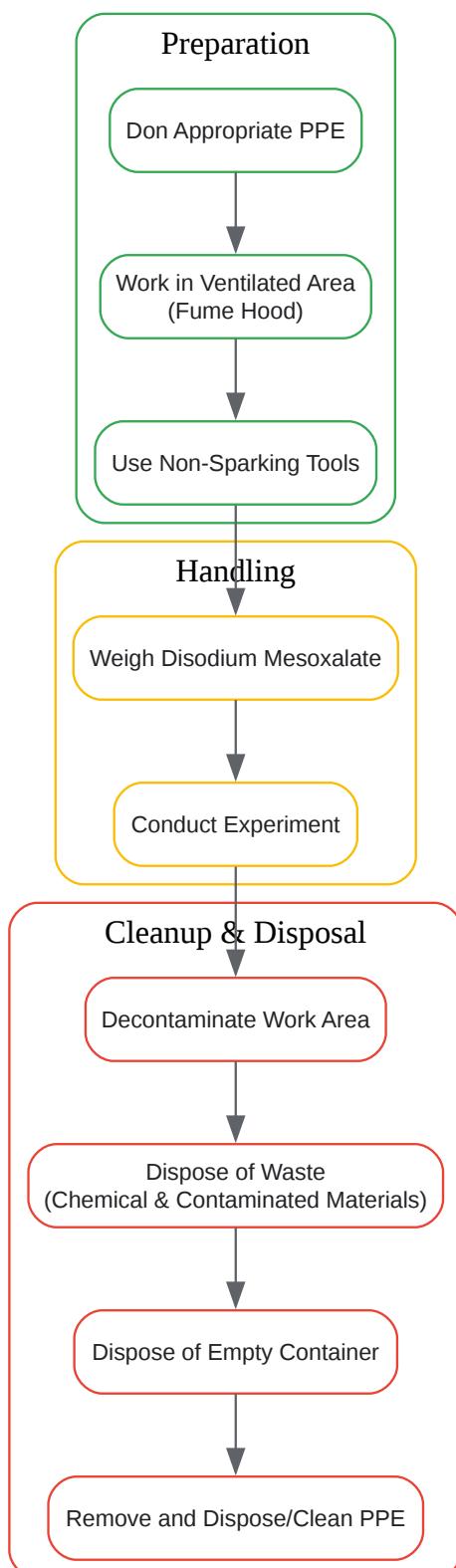
4. Spill Response:

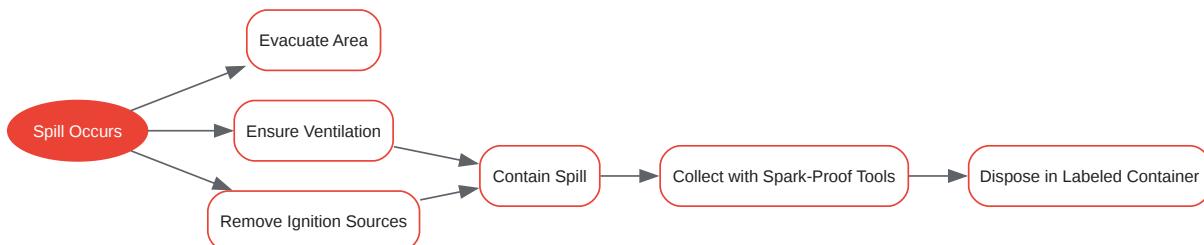
- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Remove all sources of ignition.[\[2\]](#)
- Contain the spill and prevent it from entering drains.[\[2\]](#)
- Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[\[2\]](#)

Disposal Plan

- Chemical Waste: Dispose of **Disodium mesoxalate** and any contaminated materials at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.
[\[2\]](#)
- Do not discharge into sewer systems or the environment.[\[2\]](#)
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[\[7\]](#) Puncture the container to render it unusable for other purposes before disposing of it in a sanitary landfill or through controlled incineration if combustible.[\[2\]](#)

Experimental Workflow and Safety Protocol





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